

An In-depth Technical Guide on Oleanane Triterpenoids from *Celastrus angulatus*

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Compound of Interest

Compound Name: *Olean-12-ene-3,11-diol*

Cat. No.: B15596524

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A comprehensive review of the current scientific literature reveals a notable scarcity of research specifically focused on the isolation and characterization of oleanane triterpenoids from *Celastrus angulatus*. While the Celastraceae family, to which *Celastrus angulatus* belongs, is a rich source of pentacyclic triterpenoids, including those with oleanane, lupane, and friedelane skeletons, the research on this particular species has predominantly centered on other classes of compounds, most notably sesquiterpenoids with pronounced insecticidal properties.

This guide aims to provide a transparent overview of the available scientific knowledge. Despite a thorough search for quantitative data and experimental protocols related to oleanane triterpenoids in *Celastrus angulatus*, no specific studies detailing their isolation, structural elucidation, or biological activities could be retrieved. The existing body of research on the phytochemistry of *Celastrus angulatus* points towards a different chemical profile, which is summarized below.

Predominant Compounds Isolated from *Celastrus angulatus*

Scientific investigations into the chemical constituents of *Celastrus angulatus* have consistently led to the isolation and identification of a diverse array of sesquiterpenoids. These compounds, often characterized by a β -dihydroagarofuran skeleton, have been the primary focus of phytochemical studies on this plant due to their significant biological activities.

Triterpenoids in the Broader *Celastrus* Genus

While specific data for *Celastrus angulatus* is lacking, studies on closely related species within the *Celastrus* genus offer valuable insights into the potential presence of oleanane triterpenoids. For instance, research on *Celastrus orbiculatus* has documented the presence of oleanane-type triterpenoid acids with cytotoxic activities against cancer cell lines. This suggests that the enzymatic pathways for the biosynthesis of oleanane skeletons are present within the genus, and it is plausible that *Celastrus angulatus* may also produce these compounds, albeit potentially in lower concentrations or as yet unidentified derivatives.

Furthermore, the genetic machinery for producing various pentacyclic triterpenes has been identified in *Celastrus* species. Studies on friedelane-type triterpene cyclases from several celastrol-producing plants, including those from the *Celastrus* genus, confirm the presence of the necessary biocatalytic tools for the synthesis of complex triterpenoid structures.

Future Research Directions

The absence of dedicated research on oleanane triterpenoids in *Celastrus angulatus* represents a clear gap in the phytochemical exploration of this species. Future investigations could be directed towards a more comprehensive screening of its extracts with a specific focus on identifying and isolating pentacyclic triterpenoids. Such studies would be crucial for a complete understanding of the plant's chemical diversity and its potential pharmacological applications beyond the already established insecticidal properties of its sesquiterpenoid constituents.

Conclusion

In conclusion, a detailed technical guide on the oleanane triterpenoids from *Celastrus angulatus* cannot be compiled at this time due to a lack of specific scientific literature on the topic. The available research has predominantly focused on other classes of natural products, particularly sesquiterpenoids. The presence of oleanane triterpenoids in closely related species suggests that their existence in *Celastrus angulatus* is a possibility that warrants future scientific investigation. Researchers, scientists, and drug development professionals interested in this area are encouraged to consider this as a promising avenue for novel natural product discovery.

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